

Laboratory Disposal Guide: Octadec-9-enedioic Acid

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Compound of Interest

Compound Name: Octadec-9-enedioic acid

CAS No.: 4494-16-0

Cat. No.: B1344361

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Executive Directive

Do NOT dispose of **Octadec-9-enedioic acid** (or its solutions) down the drain. Despite being a weak organic acid, this compound poses a significant threat to aquatic ecosystems (H400/H410) and presents a physical clogging hazard due to its long hydrophobic chain.^[1] All disposal must occur through solid chemical waste streams or solvent-compatible liquid waste containers destined for high-temperature incineration.^[1]

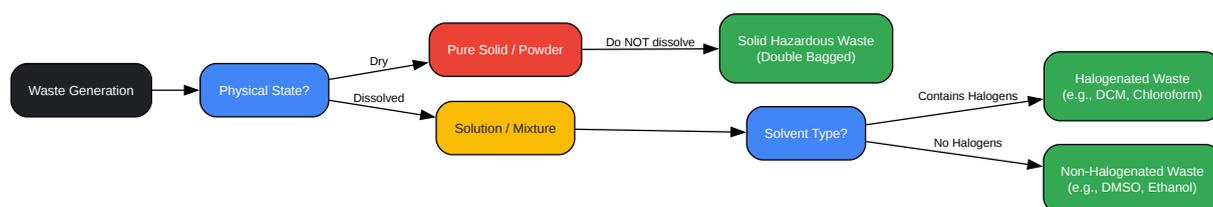
Chemical Profile & Disposal Physics

To dispose of a chemical safely, you must understand its physical behavior. **Octadec-9-enedioic acid** is a long-chain C18 dicarboxylic acid.^{[1][2]} Unlike short-chain acids (e.g., acetic acid), it does not dissolve readily in water.^[1]

Property	Value/Description	Operational Implication
CAS Number	4494-16-0 (Generic/Trans), 20701-68-2 (Cis)	Use for waste manifesting.[1] [3]
Physical State	Solid (Waxy powder/crystals)	Dust Hazard: Use wet-wiping or HEPA vacuums for spills.[1]
Water Solubility	Negligible / Insoluble	Clogging Hazard: Will precipitate in drains, forming "scum."
Solubility	DMSO, Ethanol, Chloroform	Requires organic solvent waste streams.[4]
Acidity (pKa)	~4.5 and ~5.5 (Carboxyl groups)	Weak acid; compatible with standard organic waste streams.[1]
Aquatic Toxicity	High (H400/H410)	Zero Discharge: Must never enter municipal water systems. [1]

Waste Stream Decision Matrix

The following logic gate determines the correct waste container based on the physical state of the material.



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Figure 1: Decision matrix for segregating **Octadec-9-enedioic acid** waste. Note that solid waste should remain solid to minimize solvent usage and disposal costs.

Detailed Disposal Protocols

A. Solid Waste (Pure Compound)

Context: Expired stock, weighing boat residues, or contaminated solids.[1]

- Segregation: Do not dissolve the solid in solvent just to dispose of it.[1] This increases waste volume and cost unnecessarily.[1]
- Packaging: Collect the solid in a sealable polyethylene bag or a screw-top jar.
- Labeling: Label as "Solid Hazardous Waste."
 - Constituents: **Octadec-9-enedioic acid** (100%).[1]
 - Hazard Check: Irritant, Aquatic Toxin.[1]
- Disposal: Place the sealed container into the laboratory's primary Solid Hazardous Waste drum.

B. Liquid Waste (Solutions)

Context: Reaction mixtures, mother liquors, or HPLC waste.[1]

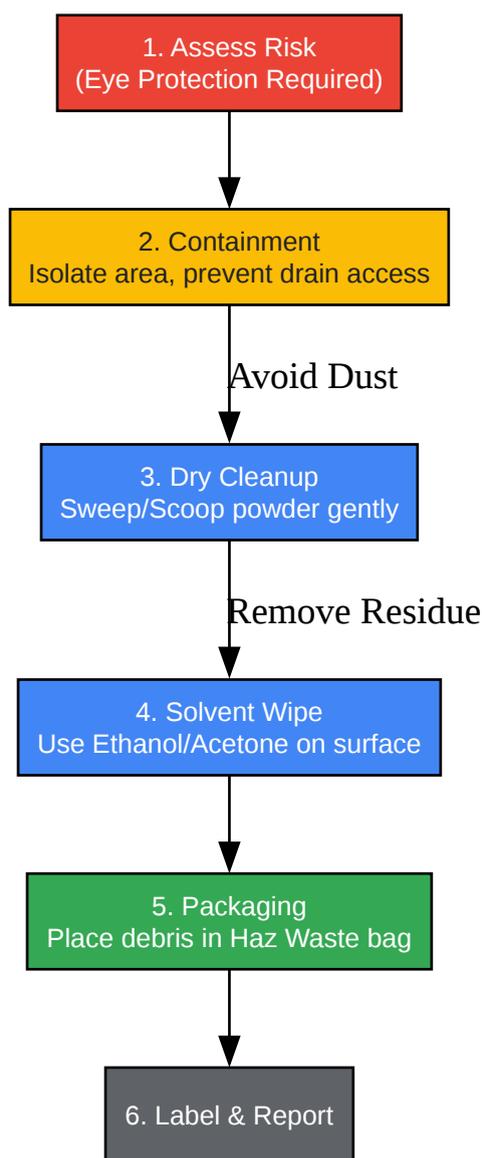
- Solvent Compatibility Check:
 - If dissolved in Chloroform/DCM: Dispose in Halogenated waste.[1]
 - If dissolved in DMSO/Methanol/Acetone: Dispose in Non-Halogenated waste.[1]
- pH Check: Although a weak acid, ensure the solution pH is not < 2 . [1] If highly acidic due to other reagents, neutralize to pH 5–9 to prevent container degradation, provided the neutralization does not cause dangerous exotherms.
- Precipitation Risk: If the concentration is high (>100 mg/mL), the acid may precipitate out of solution if mixed with incompatible solvents in the waste drum.

- Best Practice: Dilute with the parent solvent before adding to the main waste carboy to prevent sludge formation at the bottom of the container.

Emergency Spill Response Workflow

Scenario: You have dropped a container containing >5g of solid **Octadec-9-enedioic acid**.

Critical Warning: Do not use water to clean up the initial spill.[1] The compound is hydrophobic; water will spread the contamination without removing it.[1]



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Figure 2: Step-by-step workflow for managing a solid spill. Priority is preventing dust generation and drain entry.[5][6]

Spill Cleanup Protocol

- PPE: Wear nitrile gloves, lab coat, and safety goggles (H319: Causes serious eye irritation).
[1]
- Dry Recovery: Gently sweep up the powder using a brush and dustpan.[1] Avoid creating airborne dust.[1][5][6][7][8] Place recovered solid into a waste jar.
- Residue Removal: The surface will likely be waxy/greasy.[1]
 - Apply Ethanol (70% or higher) or Acetone to a paper towel.[1]
 - Wipe the area until the waxy residue is gone.[1]
 - Note: Water alone will be ineffective.[1]
- Final Wash: Wash the area with soap and water only after the organic residue is removed.[1]

Regulatory & Compliance Context

While **Octadec-9-enedioic acid** is not explicitly listed on the EPA RCRA "P" or "U" lists (Acute/Toxic commercial chemical products), it is regulated under the "Characteristic" and general duty clauses due to its environmental toxicity.[1]

- RCRA Classification: Non-listed.[1][8] However, if mixed with solvents (e.g., Acetone), the mixture adopts the waste code of the solvent (e.g., F003).
- European Waste Catalogue (EWC): Typically categorized under 16 05 08 (discarded organic chemicals consisting of or containing hazardous substances).[1]
- GHS Compliance: Waste labels must reflect the H410 (Very toxic to aquatic life) hazard statement.[1]

References

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